

Personal protective equipment for handling Boc-GABA-OH

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Compound of Interest

Compound Name: Boc-GABA-OH

Cat. No.: B558031

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Essential Safety and Handling Guide for Boc-GABA-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Boc-GABA-OH** (4-(tert-Butoxycarbonylamino)butyric acid), ensuring the safety of laboratory personnel and compliance with regulatory standards. By offering clear, procedural guidance, this document aims to be a preferred resource for laboratory safety and chemical handling.

Immediate Safety and Handling Precautions

While **Boc-GABA-OH** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, it is imperative to adhere to standard laboratory safety protocols to minimize any potential risks.^[1] It is identified as a combustible solid, warranting careful handling to avoid dust formation and ignition sources.^[2]

Personal Protective Equipment (PPE):

The following personal protective equipment should be worn at all times when handling **Boc-GABA-OH** to prevent skin and eye contact, as well as inhalation of dust particles.

| PPE Category | Specification | Rationale |
|------------------------|--|---|
| Eye/Face Protection | Safety glasses with side shields or goggles. | Protects eyes from accidental splashes or dust. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile) and a laboratory coat. | Prevents direct skin contact with the chemical. ^[1] |
| Respiratory Protection | NIOSH-approved N95 dust mask. | Recommended when handling the powder to prevent inhalation of dust. |

Engineering Controls:

| Control Measure | Specification | Rationale |
|------------------------|---|--|
| Ventilation | Work in a well-ventilated area or a chemical fume hood. | Minimizes the concentration of airborne dust. |
| Eye Wash/Safety Shower | Ensure easy access to an emergency eye wash station and safety shower. ^[1] | Provides immediate decontamination in case of accidental exposure. |

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **Boc-GABA-OH** is fundamental to its safe handling.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₉ H ₁₇ NO ₄ [2] |
| Molecular Weight | 203.24 g/mol [2] |
| Appearance | White to off-white powder or solid.[1] |
| Melting Point | 55-57 °C[1][2] |
| Boiling Point | 78-82 °C at 0.2 mmHg[1][2] |
| Flash Point | 113 °C (closed cup)[2] |
| Solubility | Soluble in organic solvents such as dichloromethane (DCM), dimethylformamide (DMF), and N-methyl-2-pyrrolidone (NMP). |

Procedural Handling and Storage

Adherence to the following step-by-step procedures will ensure the safe handling and storage of **Boc-GABA-OH**.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the label correctly identifies the contents as **Boc-GABA-OH**.
- Ensure the container is tightly sealed.

Handling:

- Before handling, don all required personal protective equipment.
- Weigh and handle the solid material in a designated area, preferably within a chemical fume hood, to control dust.
- Avoid creating dust clouds during transfer.
- Use dedicated, clean spatulas and weighing boats.

- If creating solutions, slowly add the solid to the solvent to prevent splashing.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[1]
- Keep away from strong oxidizing agents.^[1]
- The designated storage class is 11 for combustible solids.^[2]

Disposal Plan

Proper disposal of **Boc-GABA-OH** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste:
 - Collect uncontaminated solid **Boc-GABA-OH** waste in a clearly labeled, sealed container.
 - The label should include the chemical name ("**Boc-GABA-OH**") and any institutional tracking numbers.
- Contaminated Materials:
 - Any materials that have come into contact with **Boc-GABA-OH**, such as weighing paper, gloves, or wipes, should be collected in a separate, sealed container.
 - Label this container as "Non-hazardous Chemical Waste" and specify "Contaminated with **Boc-GABA-OH**".
- Solutions:
 - Collect solutions containing **Boc-GABA-OH** in a sealed, labeled container that is compatible with the solvent used.

- Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines.

Final Disposal:

- **Licensed Waste Disposal Vendor:** The primary and recommended method for the disposal of **Boc-GABA-OH** is through a licensed and reputable chemical waste disposal company.^{[3][4]} These vendors are equipped to handle and dispose of chemical waste in accordance with federal, state, and local regulations.
- **Prohibited Disposal Methods:** Under no circumstances should **Boc-GABA-OH** be disposed of in the general trash or poured down the drain.^[3]

Emergency Procedures

Spill Response:

- **Small Spills:**
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, gently sweep up the spilled solid, avoiding dust generation.
 - Collect the material in a sealed container and label it for disposal.
 - Clean the spill area with a damp cloth and dispose of the cloth as contaminated waste.
- **Large Spills:**
 - Evacuate the immediate area and restrict access.
 - Alert your institution's environmental health and safety (EHS) department or emergency response team.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and give plenty of water to drink. Seek medical attention.



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Caption: Workflow for the safe handling and disposal of **Boc-GABA-OH**.

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